

A Technical Guide to 1-Methylpiperidine-4-carboxylic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 1-Methylpiperidine-4-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Methylpiperidine-4-carboxylic acid**, a key chemical intermediate in pharmaceutical and specialty chemical synthesis. It details the compound's chemical identity, synonyms, physicochemical properties, and common synthetic and analytical methodologies.

Chemical Identity and Synonyms

1-Methylpiperidine-4-carboxylic acid is a heterocyclic compound that serves as a valuable building block in organic synthesis. It is also known by several other names in scientific literature and chemical catalogs.^{[1][2]} A comprehensive list of its identifiers and synonyms is crucial for accurate literature searches and material sourcing.

Table 1: Synonyms and Chemical Identifiers for **1-Methylpiperidine-4-carboxylic Acid**

Identifier Type	Value
Primary Name	1-Methylpiperidine-4-carboxylic acid
Common Synonyms	N-Methylisonipecotic acid[1], 1-Methyl-4-piperidinecarboxylic acid[1][2], 1-Methylisonipecotic Acid[1][2]
IUPAC Name	1-methylpiperidine-4-carboxylic acid[1]
CAS Number	68947-43-3[1][3]
PubChem CID	2736939[1]
EC Number	691-793-8[1]
InChI	InChI=1S/C7H13NO2/c1-8-4-2-6(3-5-8)7(9)10/h6H,2-5H2,1H3,(H,9,10)[1]
SMILES	CN1CCC(CC1)C(=O)O[1]

Physicochemical Properties

The fundamental physical and chemical properties of a compound are essential for its handling, storage, and application in experimental work.

Table 2: Physicochemical Data for **1-Methylpiperidine-4-carboxylic Acid**

Property	Value
Molecular Formula	C7H13NO2[1][4]
Molecular Weight	143.18 g/mol [1][4]
Appearance	White to light yellow powder or crystal[4]
Purity	Typically >98.0%

Synthesis and Experimental Protocols

1-Methylpiperidine-4-carboxylic acid is commonly synthesized from its precursor, isonipecotic acid (piperidine-4-carboxylic acid). A prevalent method is transfer hydrogenation, a type of reductive amination using reagents like formaldehyde and formic acid.[\[5\]](#)[\[6\]](#)

This protocol outlines a general method for the synthesis of **1-Methylpiperidine-4-carboxylic acid** hydrochloride from isonipecotic acid.

- Reaction Setup: Charge a reaction vessel with isonipecotic acid, a palladium catalyst (e.g., 10% palladium on activated carbon), and purified water.[\[5\]](#)
- Heating: Heat the mixture to approximately 90-95°C.[\[5\]](#)
- Reagent Addition: Add formic acid and formaldehyde to the vessel. This combination serves as the methylating agent in an Eschweiler-Clarke type reaction.[\[5\]](#)
- Cooling and Filtration: Cool the mixture to ambient temperature (20-30°C) and filter it to remove the palladium catalyst.[\[5\]](#)
- Workup: The filtrate is concentrated, and hydrochloric acid is added to precipitate the hydrochloride salt of the product.[\[5\]](#)[\[6\]](#) Acetonitrile may be used as an anti-solvent to facilitate precipitation.[\[5\]](#)
- Isolation and Drying: The resulting solid is filtered, washed with a suitable solvent like acetonitrile, and dried under vacuum to yield **1-Methylpiperidine-4-carboxylic acid** hydrochloride.[\[5\]](#)

The identity and purity of the synthesized compound are typically confirmed using standard analytical techniques:

- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the compound. A typical setup might involve a C18 column with a mobile phase gradient of water (containing 0.1% TFA) and acetonitrile.[\[7\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to confirm the molecular structure of the final product.

- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, further confirming the compound's identity.

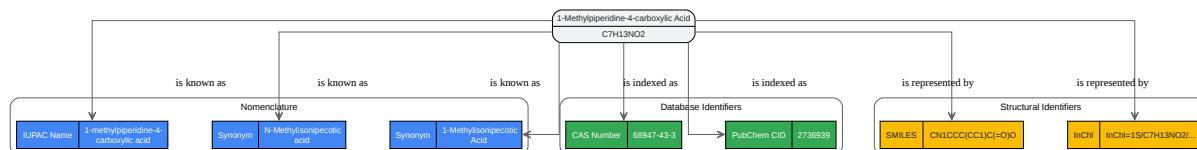
Applications in Research and Drug Development

1-Methylpiperidine-4-carboxylic acid is a useful research chemical and a key intermediate in the synthesis of more complex molecules, particularly active pharmaceutical ingredients (APIs). [3][4] Its piperidine scaffold is a common feature in many biologically active compounds.

A notable application is in the synthesis of 5-HT1F receptor agonists. For instance, it is a documented precursor in the multi-step synthesis of 2,4,6-trifluoro-N-[6-(1-methyl-piperidine-4-carbonyl)-pyridin-2-yl]-benzamide, a compound investigated for its therapeutic potential.[6]

Visualized Relationships and Workflows

To clarify the relationships between the compound's identifiers and a typical experimental process, the following diagrams are provided.



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Caption: Logical relationships between the primary name, synonyms, and various chemical identifiers.

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Caption: A generalized workflow for the synthesis and analysis of **1-Methylpiperidine-4-carboxylic acid**.

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References

- 1. 1-Methylpiperidine-4-carboxylic acid | C7H13NO2 | CID 2736939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Methylpiperidine-4-carboxylic Acid | 68947-43-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. nbinno.com [nbino.com]
- 5. 1-Methylpiperidine-4-carboxylic acid hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 6. US8697876B2 - Compositions and methods of synthesis of pyridinolypiperidine 5-HT1F agonists - Google Patents [patents.google.com]
- 7. SAR study of piperidine derivatives as inhibitors of 1,4-dihydroxy-2-naphthoate isoprenyltransferase (MenA) from *Mycobacterium tuberculosis* - PMC [pmc.ncbi.nlm.nih.gov]
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